Introduction: The Significance of Acetyl-L-Carnitine

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Compound of Interest

Compound Name:	*Methyl N-(3-methoxy-3-oxopropyl)-N-methyl-beta-alaninate*
CAS No.:	*105-71-5*
Cat. No.:	*B085729*

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The molecular formula C9H17NO4 represents several isomers, but the most biologically prominent is Acetyl-L-carnitine (ALCAR).[1] This naturally occurring compound is an acetylated form of L-carnitine, a vital amino acid derivative synthesized in the liver, kidneys, and brain.[2] ALCAR plays a crucial role in intermediary metabolism, specifically in the transport of fatty acids into the mitochondria for beta-oxidation and energy production.[1][2] Beyond its metabolic functions, Acetyl-L-carnitine is gaining increasing attention for its neuroprotective, neurotrophic, and analgesic properties, making it a molecule of significant interest in the field of drug discovery and development.[3]

IUPAC Nomenclature and Chemical Identity

The unambiguous identification of a molecule is paramount in scientific research. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds.

The IUPAC name for Acetyl-L-carnitine is (3R)-3-acetyloxy-4-(trimethylazaniumyl)butanoate.[2]

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Let's dissect this name to understand the structure:

- butanoate: Indicates a four-carbon chain with a carboxylate group.
- 4-(trimethylazaniumyl): A trimethylammonium group is attached to the fourth carbon.
- 3-acetyloxy: An acetyl group (-COCH3) is attached to the third carbon via an oxygen atom (ester linkage).
- (3R): This is a stereochemical descriptor indicating the specific three-dimensional arrangement of the substituents around the chiral center at the third carbon, according to the Cahn-Ingold-Prelog priority rules.[4]

The presence of stereoisomers, namely Acetyl-D-carnitine ((3S)-3-acetyloxy-4-(trimethylazaniumyl)butanoate) and the racemic mixture Acetyl-DL-carnitine, underscores the importance of precise stereochemical designation in biological systems, as the L-enantiomer is the biologically active form.[5][6]

Chemical Structure

The chemical structure of Acetyl-L-carnitine can be visualized as follows:

Caption: 2D structure of Acetyl-L-carnitine.

Physicochemical Properties

A summary of the key physicochemical properties of Acetyl-L-carnitine is presented in the table below.

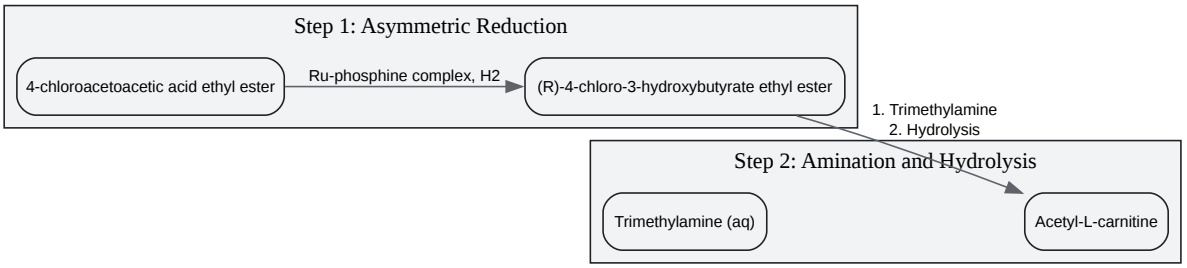
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Property	Value	Source
Molecular Formula	C9H17NO4	[2]
Molar Mass	203.24 g/mol	[2]
Exact Mass	203.11575802 Da	[2]
IUPAC Name	(3R)-3-acetyloxy-4-(trimethylazaniumyl)butanoate	[2]
InChIKey	RDHQFKQIGNGIED-MRVPVSSYSA-N	[2]
SMILES	CC(=O)OC(C)C	[2]

Synthesis of Acetyl-L-Carnitine

While Acetyl-L-carnitine is an endogenous compound, chemical synthesis is essential for its production as a therapeutic agent and for research purposes. A common synthetic approach involves the asymmetric synthesis of the chiral intermediate, (R)-4-chloro-3-hydroxybutyrate ethyl ester, followed by reaction with trimethylamine.[7]

Synthetic Workflow



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Caption: A simplified two-step synthetic workflow for Acetyl-L-carnitine.

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Experimental Protocol

The following is a generalized protocol based on common synthetic strategies.

Step 1: Asymmetric Hydrogenation of 4-chloroacetoacetic acid ethyl ester

- To a solution of 4-chloroacetoacetic acid ethyl ester in a suitable solvent (e.g., methanol), add a chiral ruthenium-phosphine complex catalyst.
- Pressurize the reaction vessel with hydrogen gas.
- Stir the reaction mixture at a controlled temperature until the reaction is complete (monitored by techniques like TLC or GC).
- After completion, evaporate the solvent and purify the product, (R)-4-chloro-3-hydroxybutyrate ethyl ester, by distillation under reduced pressure.

Causality: The use of a chiral ruthenium-phosphine complex is crucial for establishing the desired (R)-stereochemistry at the hydroxyl group, which is essential for the biological activity of the final product.

Step 2: Synthesis of Acetyl-L-carnitine

- Dissolve (R)-4-chloro-3-hydroxybutyrate ethyl ester in a suitable solvent.
- Slowly add an aqueous solution of trimethylamine. The reaction is typically carried out at a low temperature initially and then allowed to warm to room temperature.
- After the reaction is complete, the ester is hydrolyzed under basic or acidic conditions.
- The pH of the solution is then adjusted to isolate the zwitterionic Acetyl-L-carnitine.
- Purification can be achieved through techniques such as ion-exchange chromatography.

Causality: The nucleophilic substitution of the chloride by trimethylamine forms the quaternary ammonium group. Subsequent hydrolysis of the ethyl ester yields the final carboxylate group of Acetyl-L-carnitine.

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Spectroscopic Characterization

The structural elucidation and confirmation of Acetyl-L-carnitine rely on modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information about the chemical environment of hydrogen atoms in a molecule. The ^{1}H NMR spectrum of Acetyl-L-carnitine would exhibit characteristic signals corresponding to its different proton groups. The number of signals, their chemical shifts, integration, and multiplicity are key features for structural confirmation.[8]

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the carbon skeleton of the molecule. The number of signals in the ^{13}C NMR spectrum corresponds to the number of chemically non-equivalent carbon atoms.

Mass Spectrometry

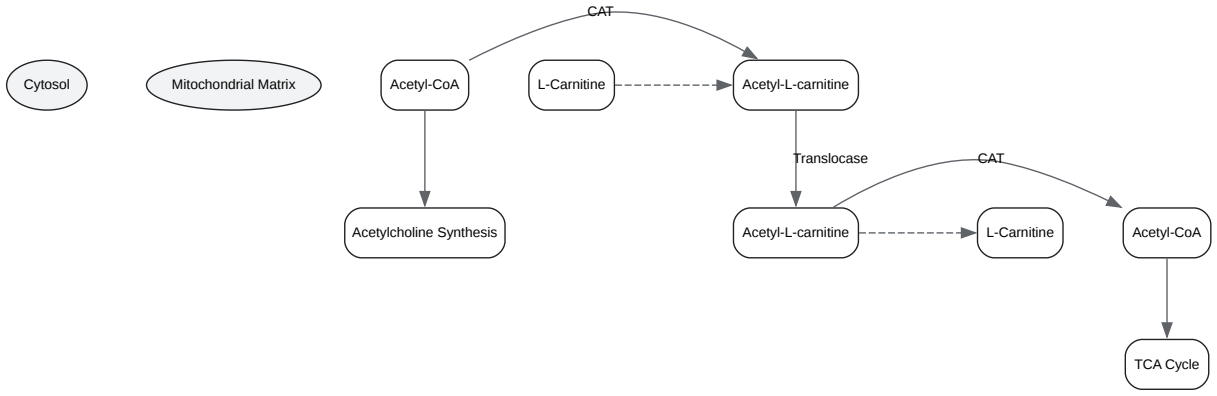
Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound. For Acetyl-L-carnitine, electrospray ionization (ESI) is a common technique. The mass spectrum will show a prominent peak for the molecular ion $[M+H]^+$ at m/z 204.123.[5] Fragmentation patterns in tandem mass spectrometry (MS/MS) can further confirm the structure by identifying characteristic fragment ions.[2]

Biological Role and Mechanism of Action

Acetyl-L-carnitine plays a multifaceted role in cellular metabolism and function.[9] Its primary function is to facilitate the transport of long-chain fatty acids across the inner mitochondrial membrane for β-oxidation.[2]

Role in Cellular Metabolism

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Caption: The role of Acetyl-L-carnitine in cellular metabolism.

In addition to its role in fatty acid metabolism, Acetyl-L-carnitine serves as a donor of acetyl groups for the synthesis of the neurotransmitter acetylcholine.[9] It also helps to modulate the intracellular coenzyme A (CoA) pool.

Neuroprotective and Analgesic Effects

Recent research has highlighted the significant neuroprotective and analgesic effects of Acetyl-L-carnitine.[3] These effects are thought to be mediated through several mechanisms, including:

- Enhanced Mitochondrial Function: By improving energy metabolism in neurons, ALCAR can protect against oxidative stress and apoptosis.
- Neurotrophic Factor Modulation: ALCAR has been shown to modulate the activity of nerve growth factor (NGF).[10]

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- Epigenetic Modifications: Acetyl-L-carnitine can act as an acetyl group donor for histone acetylation, leading to changes in gene expression. This has been linked to its long-lasting analgesic effects through the upregulation of metabotropic glutamate receptor 2 (mGluR2). [3]

Applications in Drug Development

The unique biological activities of Acetyl-L-carnitine have led to its investigation and use as a therapeutic agent for a variety of conditions, particularly those involving peripheral neuropathy.

Therapeutic Uses

Clinical studies have demonstrated the efficacy of Acetyl-L-carnitine in the treatment of:

- Diabetic Neuropathy: ALCAR has been shown to reduce pain and improve nerve function in patients with diabetic neuropathy.[2]
- Chemotherapy-Induced Peripheral Neuropathy: It may alleviate the painful symptoms associated with certain chemotherapy drugs.[3]
- HIV-Associated Neuropathy: Studies have indicated its potential to reduce neuropathic pain in individuals with HIV.[3]
- Depression: Some evidence suggests that Acetyl-L-carnitine may have antidepressant effects, with a potentially faster onset of action than conventional antidepressants.[10]

Pharmacokinetics and Pharmacometabolomics

The absorption of supplemental Acetyl-L-carnitine is dose-dependent, and it is distributed throughout the body.[2] The emerging field of pharmacometabolomics is being used to understand the variability in patient response to L-carnitine and its derivatives, which could lead to more personalized therapeutic approaches.[11]

Conclusion

Acetyl-L-carnitine (C9H17NO4), with the IUPAC name (3R)-3-acetyloxy-4-(trimethylazaniumyl)butanoate, is a molecule of profound biological and therapeutic importance. Its well-defined chemical identity, coupled with its critical roles in cellular

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metabolism and neuroprotection, has established it as a valuable compound in both basic research and clinical practice. A thorough understanding of its synthesis, characterization, and mechanism of action is essential for leveraging its full therapeutic potential in drug development. Future research, particularly in the area of pharmacometabolomics, will likely further elucidate its diverse physiological roles and expand its clinical applications.

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